

# Safeguarding Your Research: A Guide to Handling 3-Hydroxytetrahydrofuran

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## Compound of Interest

Compound Name: **3-Hydroxytetrahydrofuran**

Cat. No.: **B147095**

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Essential guidance for laboratory professionals on the safe handling, personal protective equipment (PPE), and disposal of **3-Hydroxytetrahydrofuran**, ensuring operational safety and regulatory compliance.

For researchers and scientists in the fast-paced world of drug development, meticulous attention to safety protocols is paramount. This guide provides immediate and essential safety and logistical information for handling **3-Hydroxytetrahydrofuran**, a key intermediate in various synthetic processes. Adherence to these procedures is critical for protecting laboratory personnel and the integrity of your research.

## Immediate Safety and Hazard Information

**3-Hydroxytetrahydrofuran** is a combustible liquid that can cause skin and serious eye irritation.<sup>[1][2][3][4]</sup> Inhalation may also lead to respiratory irritation.<sup>[1][4]</sup> Therefore, it is imperative to handle this chemical with appropriate engineering controls and personal protective equipment.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **3-Hydroxytetrahydrofuran**.

PPE Category	Recommendation	Justification & Best Practices
Eye/Face Protection	Chemical safety goggles or a full-face shield.	Protects against splashes and vapors that can cause serious eye irritation. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> Ensure that eyewash stations are readily accessible. <a href="#">[3]</a> <a href="#">[5]</a>
Skin Protection	Chemical-resistant gloves (Nitrile, Butyl, or Viton recommended).	Prevents skin contact which can cause irritation. <a href="#">[1]</a> <a href="#">[2]</a> While specific breakthrough time data for 3-Hydroxytetrahydrofuran is not readily available, information on similar solvents like Tetrahydrofuran (THF) suggests that standard nitrile gloves may offer only short-term splash protection. For extended contact, heavier-duty gloves such as butyl or Viton are advisable. Always inspect gloves for degradation before use and change them immediately after contamination.
Flame-retardant lab coat.	Provides a barrier against splashes and, in the event of a fire, offers a degree of protection.	
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.	Minimizes the inhalation of vapors, which can cause respiratory tract irritation. <a href="#">[1]</a> <a href="#">[4]</a>
For situations with inadequate ventilation or potential for significant vapor exposure, a	Organic vapor cartridges are designed to filter out volatile organic compounds. <a href="#">[6]</a> A	

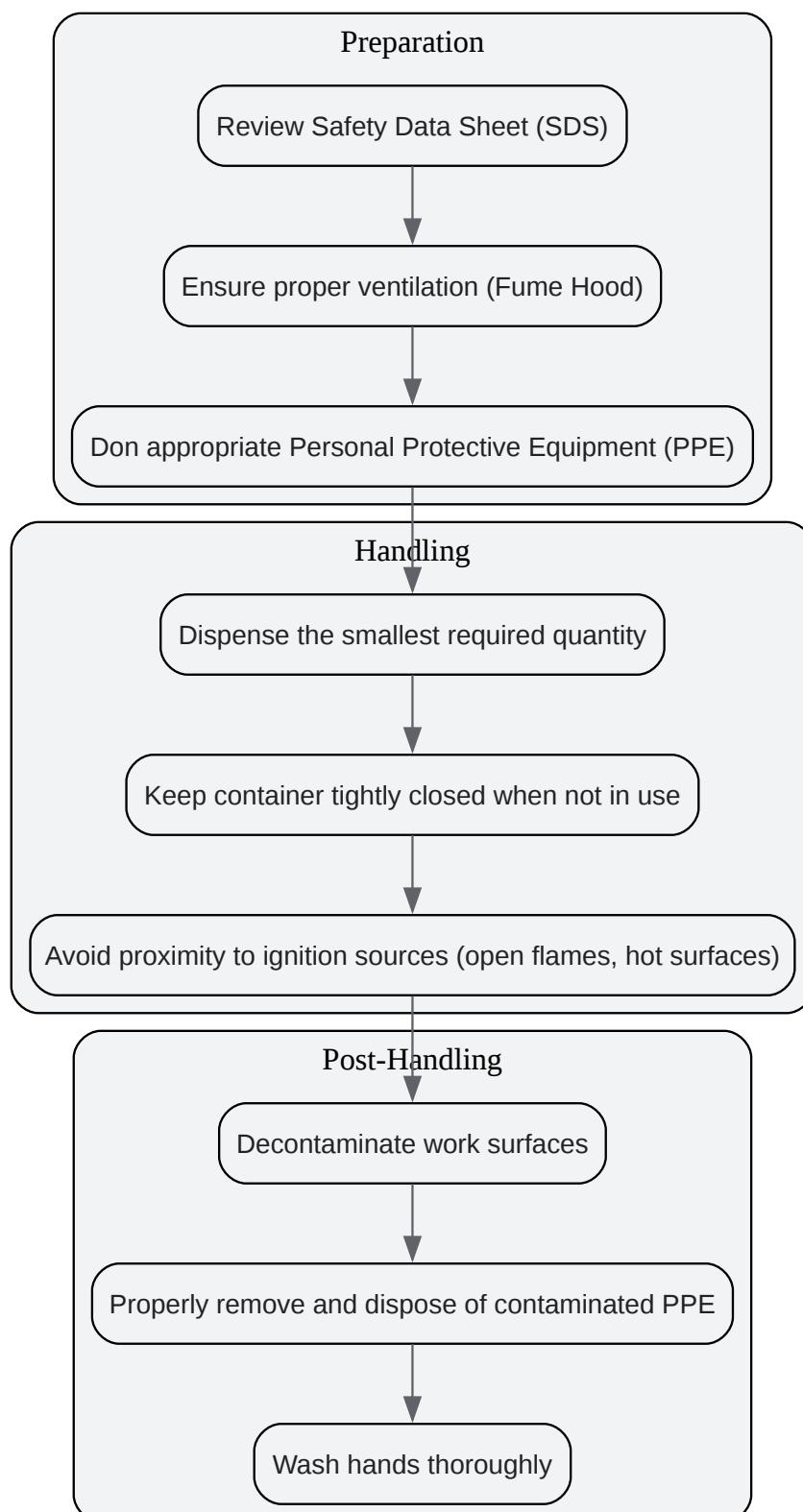
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NIOSH-approved respirator with an organic vapor (OV) cartridge is recommended.	cartridge with a black color code indicates it is suitable for organic vapors. <a href="#">[6]</a>
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## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **3-Hydroxytetrahydrofuran** is crucial for minimizing risks. The following workflow outlines the key steps for safe usage in a laboratory setting.

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## References

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